

# Spectroscopic and NMR Analysis of Nanangenine F: A Technical Guide

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## Compound of Interest

Compound Name: *Nanangenine F*

Cat. No.: *B10823458*

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## Introduction

**Nanangenine F** is a drimane sesquiterpenoid isolated from the novel Australian fungus, *Aspergillus nanangensis*. As part of the broader family of nanangenines, this class of compounds has been investigated for a range of biological activities. This technical guide provides a comprehensive overview of the spectroscopic and nuclear magnetic resonance (NMR) data for **Nanangenine F**, along with detailed experimental protocols for its isolation and characterization. This information is intended to serve as a valuable resource for researchers in natural product chemistry, mycology, and drug discovery.

## Physicochemical and Spectroscopic Data

**Nanangenine F** was isolated as a white powder. High-resolution electrospray ionization mass spectrometry (HRESI(+)-MS) established the molecular formula of **Nanangenine F** as  $C_{21}H_{34}O_5$ .<sup>[1]</sup> The protonated molecule was observed at  $m/z$  367.2483  $[M+H]^+$ .

## Nuclear Magnetic Resonance (NMR) Data

The  $^1H$  and  $^{13}C$  NMR data for **Nanangenine F** were acquired in DMSO- $d_6$ . The chemical shifts ( $\delta$ ) are reported in parts per million (ppm) and coupling constants (J) are in Hertz (Hz).

Table 1:  $^1H$  NMR Data of **Nanangenine F** (600 MHz, DMSO- $d_6$ )<sup>[2]</sup>

Position	$\delta$ H (ppm)	Multiplicity	J (Hz)
1	3.51	m	
2 $\alpha$	1.35	m	
2 $\beta$	1.55	m	
3 $\alpha$	1.18	m	
3 $\beta$	1.69	m	
5	1.09	dd	11.4, 4.2
6	5.30	t	8.4
7 $\alpha$	2.15	m	
7 $\beta$	2.39	m	
9	1.64	m	
11	9.49	s	
13	1.51	dd	1.8, 1.2
14	0.81	s	
15	0.82	s	
16	0.86	s	
1'-OH	4.39	d	5.4
6-OH	4.90	d	6.0
2'	2.11	t	7.2
3'	1.45	sext	7.2
4'	1.25	m	
5'	1.25	m	
6'	0.85	t	7.2

Table 2:  $^{13}\text{C}$  NMR Data of **Nanangenine F** (150 MHz, DMSO- $\text{d}_6$ )[\[2\]](#)

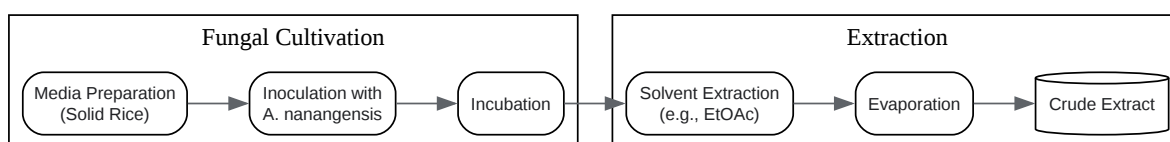
Position	$\delta C$ (ppm)
1	76.5
2	25.8
3	36.9
4	38.3
5	55.4
6	73.1
7	40.5
8	139.7
9	52.8
10	38.9
11	203.3
12	157.9
13	19.5
14	21.8
15	28.9
16	16.1
1'	172.5
2'	33.4
3'	24.2
4'	30.8
5'	21.9
6'	13.9

## Experimental Protocols

### Fungal Cultivation and Extraction

*Aspergillus nanangensis* was cultured on solid rice medium. The general procedure involves the following steps:

- **Media Preparation:** A solid rice-based medium is prepared and sterilized.[2]
- **Inoculation:** The sterile medium is inoculated with a spore suspension or mycelial plugs of *A. nanangensis*.
- **Incubation:** The culture is incubated at an appropriate temperature for several weeks to allow for fungal growth and metabolite production.
- **Extraction:** The fungal culture is exhaustively extracted with an organic solvent, typically ethyl acetate or a mixture of dichloromethane and methanol. The solvent is then evaporated under reduced pressure to yield a crude extract.



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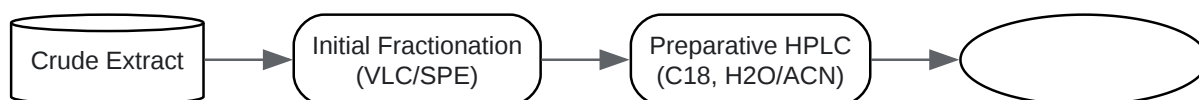
#### Fungal Cultivation and Extraction Workflow

### Isolation of Nanangenine F

**Nanangenine F** was purified from the crude extract using reversed-phase preparative high-performance liquid chromatography (HPLC).

- **Initial Fractionation:** The crude extract is typically subjected to an initial fractionation step, such as vacuum liquid chromatography (VLC) or solid-phase extraction (SPE), to separate compounds based on polarity.

- Preparative HPLC: Fractions containing the nanangenines are then purified by preparative HPLC. A C18 column is commonly used with a gradient elution system of water and acetonitrile or methanol. Fractions are collected based on UV absorbance and analyzed by analytical HPLC or TLC.
- Final Purification: Fractions containing pure **Nanangenine F** are pooled and the solvent is evaporated to yield the final compound.



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#### Isolation Workflow for **Nanangenine F**

## Spectroscopic Analysis

- NMR Spectroscopy:  $^1\text{H}$ ,  $^{13}\text{C}$ , and 2D NMR (COSY, HSQC, HMBC) spectra were recorded on a Bruker Avance 600 MHz spectrometer. Samples were dissolved in DMSO- $d_6$ . Chemical shifts were referenced to the residual solvent signals.
- Mass Spectrometry: High-resolution mass spectra were obtained using an Agilent 6224 TOF LC/MS system with electrospray ionization (ESI) in positive ion mode.

## Biological Activity

The **nanangenine** family of compounds, including **Nanangenine F**, were assayed for in vitro activity against a panel of bacteria, fungi, and mammalian cells.<sup>[1]</sup> While the specific activity of **Nanangenine F** is not detailed in isolation, the broader study provides a foundation for further investigation into its potential pharmacological properties.

## Conclusion

This technical guide provides a centralized resource for the spectroscopic and NMR data of **Nanangenine F**, a drimane sesquiterpenoid from *Aspergillus nanangensis*. The detailed experimental protocols for its isolation and characterization will aid researchers in the fields of natural product chemistry and drug discovery in their efforts to synthesize, identify, and

evaluate this and related compounds for potential therapeutic applications. The provided data serves as a critical reference for the confirmation of the structure of **Nanangenine F** and for the exploration of its chemical and biological properties.

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## References

- 1. Nanangenines: drimane sesquiterpenoids as the dominant metabolite cohort of a novel Australian fungus, *Aspergillus nanangensis* - PMC [pmc.ncbi.nlm.nih.gov]
- 2. beilstein-journals.org [beilstein-journals.org]
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